

Spectroscopic Analysis of 2-Acetyloxirane: A Technical Guide

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Compound of Interest

Compound Name: 2-Acetyloxirane

Cat. No.: B1328778

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This technical guide provides a detailed overview of the expected spectroscopic data for **2-acetyloxirane**, a key chemical intermediate. Due to the limited availability of published experimental spectra for this specific compound, this document presents predicted data, typical spectroscopic characteristics, and generalized experimental protocols. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Predicted and Expected Spectroscopic Data

The following tables summarize the predicted and expected spectroscopic data for **2-acetyloxirane** based on established principles of NMR, IR, and mass spectrometry.

Table 1: Predicted ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Protons	Notes
~2.20	Singlet	3H	Methyl protons of the acetyl group.
~2.80	Doublet of Doublets	1H	Oxirane ring proton cis to the acetyl group.
~3.10	Doublet of Doublets	1H	Oxirane ring proton trans to the acetyl group.
~3.50	Doublet of Doublets	1H	Oxirane ring proton on the carbon bearing the acetyl group.

Note: Predicted chemical shifts are estimates and can vary based on solvent and experimental conditions.

Table 2: Expected ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Carbon	Notes
~25	CH_3	Methyl carbon of the acetyl group.
~48	CH_2	Oxirane ring methylene carbon.
~55	CH	Oxirane ring methine carbon.
~205	C=O	Carbonyl carbon of the acetyl group.

Table 3: Expected Infrared (IR) Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group	Vibration Mode
3000-2900	C-H	Alkyl stretch
1715-1735	C=O	Carbonyl stretch
1250-1150	C-O-C	Epoxide ring stretch (asymmetric)
950-810	C-O-C	Epoxide ring stretch (symmetric)

Table 4: Expected Mass Spectrometry (MS)

Fragmentation

m/z	Fragment Ion	Notes
86	[M] ⁺	Molecular ion
71	[M-CH ₃] ⁺	Loss of a methyl group
43	[CH ₃ CO] ⁺	Acetyl cation (base peak)
43	[C ₂ H ₃ O] ⁺	Rearrangement and fragmentation

Experimental Protocols

The following sections detail generalized experimental protocols for obtaining the spectroscopic data for a small, volatile organic molecule like **2-acetyloxirane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ¹H and ¹³C NMR spectra of **2-acetyloxirane**.

Materials:

- **2-Acetyloxirane** sample
- Deuterated chloroform (CDCl₃) or other suitable deuterated solvent

- NMR tubes (5 mm)
- NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of **2-acetyloxirane** in 0.5-0.7 mL of deuterated solvent (e.g., CDCl_3) in a clean, dry vial.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrumentation Setup:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve homogeneity.
 - Tune and match the probe for the ^1H and ^{13}C frequencies.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Typical parameters: pulse angle of 90° , spectral width of 10-15 ppm, acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
 - Process the Free Induction Decay (FID) with an appropriate window function (e.g., exponential multiplication) and Fourier transform.
 - Phase and baseline correct the spectrum.
 - Reference the spectrum to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm).
- ^{13}C NMR Acquisition:
 - Acquire a standard one-dimensional ^{13}C NMR spectrum with proton decoupling.

- Typical parameters: pulse angle of 30-45°, spectral width of 200-250 ppm, and a relaxation delay of 2-5 seconds.
- Process the FID, phase, and baseline correct the spectrum.
- Reference the spectrum to the solvent peak (e.g., CDCl_3 at 77.16 ppm).

Infrared (IR) Spectroscopy

Objective: To obtain the infrared spectrum of **2-acetyloxirane**.

Materials:

- **2-Acetyloxirane** sample
- FTIR spectrometer with a liquid sample holder (e.g., salt plates - NaCl or KBr) or an Attenuated Total Reflectance (ATR) accessory.
- Volumetric pipette or dropper.

Procedure (using Salt Plates):

- Sample Preparation: Place a drop of the neat liquid **2-acetyloxirane** sample onto a clean, dry salt plate.
- Assembly: Place a second salt plate on top of the first, spreading the liquid into a thin film.
- Data Acquisition:
 - Place the assembled salt plates into the spectrometer's sample holder.
 - Acquire a background spectrum of the empty spectrometer.
 - Acquire the sample spectrum. The spectrometer will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry (MS)

Objective: To determine the mass-to-charge ratio of **2-acetyloxirane** and its fragments.

Materials:

- **2-Acetyloxirane** sample
- Gas chromatograph-mass spectrometer (GC-MS)
- Volatile solvent (e.g., dichloromethane or diethyl ether)
- Microsyringe

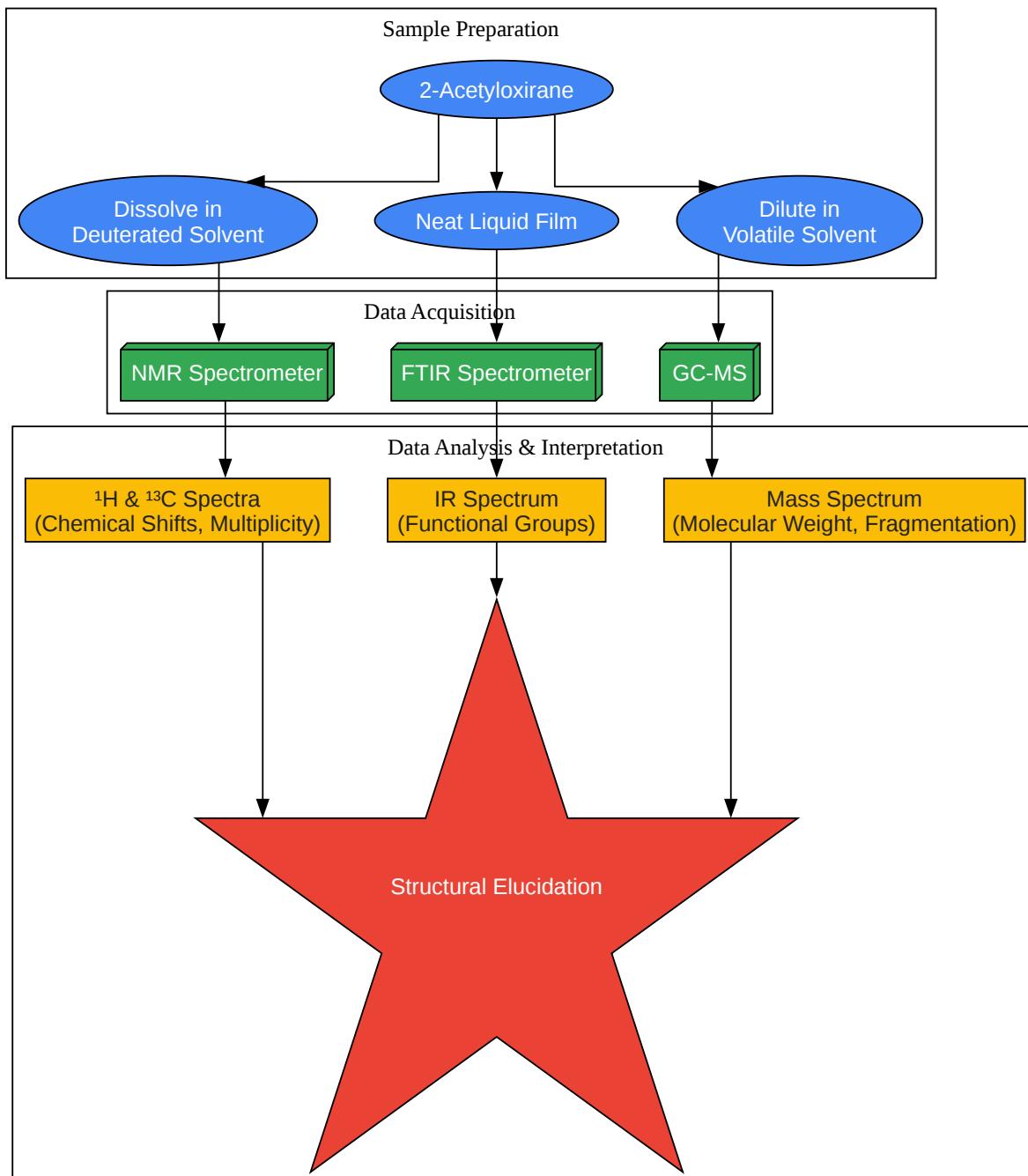
Procedure (using GC-MS with Electron Ionization):

- Sample Preparation: Prepare a dilute solution of **2-acetyloxirane** (e.g., 100 ppm) in a volatile solvent.
- GC Method:
 - Set the GC oven temperature program. For a volatile compound, this might be an initial temperature of 40-50°C held for 1-2 minutes, followed by a ramp of 10-20°C/min up to 200-250°C.
 - Set the injector temperature (e.g., 250°C) and detector (MS transfer line) temperature (e.g., 280°C).
 - Use helium as the carrier gas with a constant flow rate (e.g., 1 mL/min).
- Injection: Inject 1 μ L of the prepared sample solution into the GC inlet using a microsyringe.
- MS Acquisition:
 - As the compound elutes from the GC column, it enters the mass spectrometer's ion source.
 - Use Electron Ionization (EI) at a standard energy of 70 eV.

- Scan a mass range appropriate for the expected molecular weight (e.g., m/z 35-200).
- Data Analysis: Analyze the resulting total ion chromatogram (TIC) to identify the peak corresponding to **2-acetyloxirane**. Extract the mass spectrum for that peak and identify the molecular ion and major fragment ions.

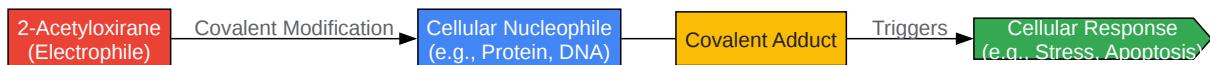
Workflow and Pathway Diagrams

The following diagrams illustrate the logical flow of spectroscopic analysis and a generalized signaling pathway interaction, which can be conceptually applied to understanding the biological effects of a reactive molecule like **2-acetyloxirane**.



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Caption: Workflow for the spectroscopic analysis of **2-acetyloxirane**.

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Caption: Potential interaction of **2-acetyloxirane** with a biological signaling pathway.

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